

A Technical Guide to the Solubility of Boc-N-Me-Nle-OH

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Compound of Interest

Compound Name: Boc-N-Me-Nle-OH

Cat. No.: B558269

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-N-methyl-L-norleucine (**Boc-N-Me-Nle-OH**). Given the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a detailed framework for researchers to determine solubility, including experimental protocols and the expected impact of the compound's chemical structure on its solubility profile.

Physicochemical Properties

Boc-N-Me-Nle-OH is a synthetic amino acid derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group and the N-methyl group significantly influences its physical and chemical properties, including its solubility.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₃ NO ₄	Chem-Impex
Molecular Weight	245.32 g/mol	Chem-Impex
CAS Number	117903-25-0	Chem-Impex
Appearance	Clear, yellow oil	Chem-Impex
Storage Conditions	Store at 0-8°C	Chem-Impex

Data Presentation: Solubility Profile

Quantitative solubility data for **Boc-N-Me-Nle-OH** is not extensively reported in peer-reviewed literature. The following table is provided as a template for researchers to populate with their own experimentally determined values. This standardized format will facilitate the comparison of solubility data across different solvents and conditions.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method of Analysis
Methanol					
Ethanol					
Isopropanol					
Acetone					
Ethyl Acetate					
Dichloromethane					
Chloroform					
Tetrahydrofuran (THF)					
Acetonitrile					
N,N-Dimethylformamide (DMF)					
Dimethyl Sulfoxide (DMSO)					
Toluene					
Hexanes					

Experimental Protocols

The following is a detailed methodology for determining the equilibrium solubility of **Boc-N-Me-Nle-OH** in organic solvents. This protocol is based on the widely accepted shake-flask method.

Materials

- **Boc-N-Me-Nle-OH**
- Analytical grade organic solvents
- Calibrated analytical balance
- Temperature-controlled shaker or incubator
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

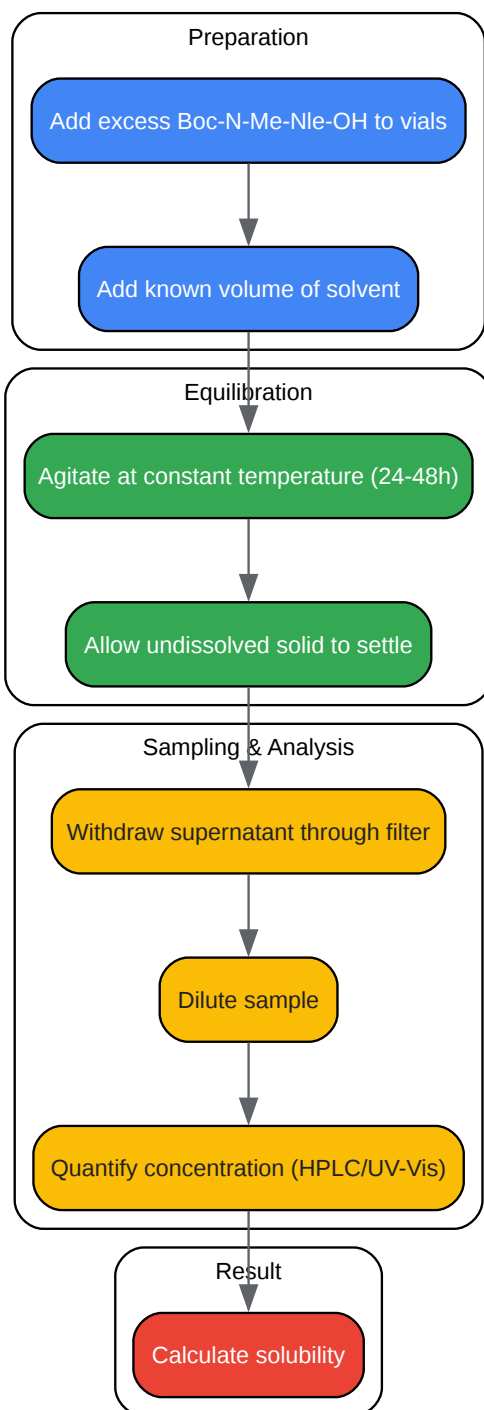
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **Boc-N-Me-Nle-OH** to a series of vials.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
 - Tightly cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker set to the desired temperature.
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a 0.22 μm filter.
 - Dilute the collected supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometric method to determine the concentration of **Boc-N-Me-Nle-OH**.
 - Calculate the solubility based on the measured concentration and the dilution factor.

Mandatory Visualization

Experimental Workflow for Solubility Determination

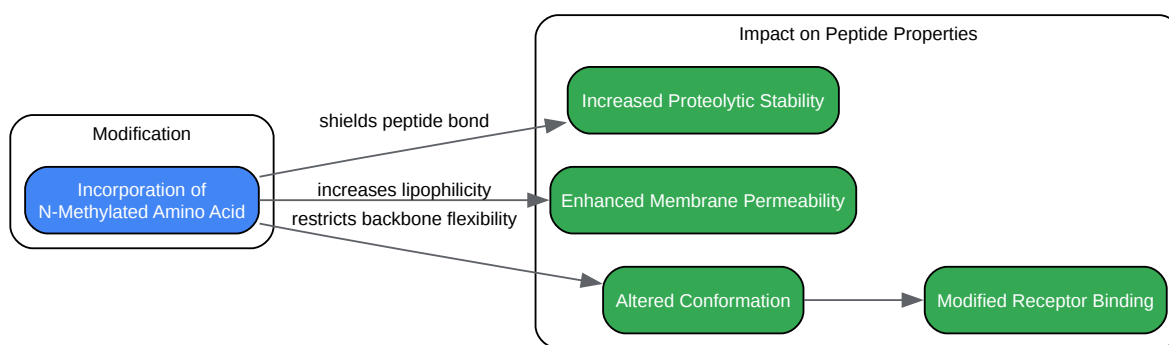


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Caption: Workflow for determining compound solubility.

Conceptual Impact of N-Methylation on Peptide Properties

While **Boc-N-Me-Nle-OH** is a single amino acid derivative, its primary use is in peptide synthesis. The inclusion of N-methylated amino acids can significantly alter the properties of a peptide.



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Caption: Impact of N-methylation on peptide properties.

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